

Application Note: Quantification of Linear Polybutylene Terephthalate (PBT) Trimer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linear PBT Trimer*

Cat. No.: *B15352588*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Polybutylene terephthalate (PBT) is a thermoplastic engineering polymer widely used in various applications, including food contact materials (FCMs). During the polymerization process, a series of linear and cyclic oligomers are formed as by-products.[1] While cyclic oligomers are often present in higher concentrations within the polymer matrix, linear oligomers have been shown to be more relevant in terms of migration into aqueous foodstuffs.[2] The potential for these oligomers to migrate into food and other products has raised concerns, necessitating robust analytical methods for their quantification to ensure consumer safety and regulatory compliance. This application note provides detailed protocols for the quantification of **linear PBT trimer** using High-Performance Liquid Chromatography (HPLC) coupled with Diode Array Detection (DAD) and Mass Spectrometry (MS).

Analytical Methods

The primary methods for the quantification of PBT oligomers, including the linear trimer, are based on liquid chromatography. HPLC coupled with UV or DAD and MS detectors offers the necessary selectivity and sensitivity for this analysis.

1. High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD)

HPLC-DAD is a widely used technique for the quantification of PBT oligomers.^[3] The method relies on the chromophoric nature of the terephthalate moiety present in the oligomers.

2. High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS)

For higher selectivity and confirmation of the identity of the oligomers, HPLC coupled with a mass spectrometer (e.g., ESI-MS, qTOF-MS) is the preferred method.^{[1][4]} This is particularly useful for complex matrices where co-elution might be an issue.

Experimental Protocols

Protocol 1: Sample Preparation - Extraction of PBT Oligomers from Polymer Matrix

This protocol describes the extraction of oligomers from a PBT polymer matrix.

Materials:

- PBT sample (pellets, finished product)
- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)
- Dichloromethane
- Methanol
- Ultrasonic bath
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 µm, PTFE)

Procedure:

- Mill or finely cut the PBT sample to increase the surface area.
- Accurately weigh approximately 100 mg of the milled sample into a glass vial.

- Add 5 mL of dichloromethane and sonicate for 3 hours.[\[1\]](#)
- Alternatively, for complete dissolution, add 1 mL of HFIP and vortex until the polymer is fully dissolved.
- To precipitate the polymer and leave the oligomers in solution, add 10 mL of methanol and vortex thoroughly.
- Centrifuge the sample at 10,000 rpm for 10 minutes to pellet the precipitated polymer.
- Carefully collect the supernatant containing the oligomers.
- Filter the supernatant through a 0.22 μm PTFE syringe filter into an HPLC vial.
- The sample is now ready for HPLC-DAD or HPLC-MS analysis.

Protocol 2: Quantification by HPLC-DAD

This protocol details the chromatographic conditions for the quantification of **linear PBT trimer**.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and Diode Array Detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Bis(2-hydroxyethyl) terephthalate (BHET) as an external standard.[\[3\]](#)[\[5\]](#)

Chromatographic Conditions:

Parameter	Value
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	50% B to 100% B in 20 minutes, hold at 100% B for 5 minutes, return to 50% B in 1 minute, and equilibrate for 4 minutes.
Flow Rate	1.0 mL/min
Column Temperature	40 °C
Injection Volume	10 µL

| Detection Wavelength | 240 nm^[6] |

Quantification: A calibration curve is constructed using BHET as an external standard. The concentration of the **linear PBT trimer** is calculated based on the peak area relative to the calibration curve, considering the molar weight and the number of chromophore units.^[5]

Protocol 3: Identification and Quantification by UHPLC-qTOF-MS

This protocol provides the parameters for a more sensitive and selective analysis using UHPLC-qTOF-MS.

Instrumentation:

- UHPLC system coupled to a Quadrupole Time-of-Flight (qTOF) mass spectrometer with an Electrospray Ionization (ESI) source.
- Reversed-phase C18 column (e.g., 2.1 x 150 mm, 1.7 µm).^[7]

Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)

- Formic acid (0.1%)

Chromatographic Conditions:

Parameter	Value
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	30% B to 95% B in 15 minutes, hold at 95% B for 5 minutes, return to 30% B in 1 minute, and equilibrate for 4 minutes.
Flow Rate	0.3 mL/min
Column Temperature	40 °C[6]

| Injection Volume | 5 µL |

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	ESI Positive[6]
Capillary Voltage	3500 V
Source Temperature	325 °C[6]
Gas Flow	8 L/min

| Mass Range | 100 - 1500 m/z |

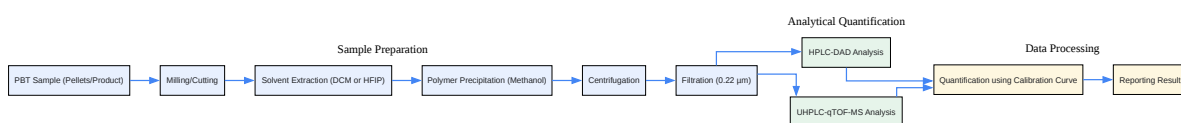
Quantification: Quantification is performed using an external calibration curve of a certified **linear PBT trimer** standard if available. In the absence of a specific standard, semi-quantification can be achieved using a related compound like BHET and correcting for the difference in molecular weight and response factor.

Data Presentation

The following table summarizes the quantitative data for PBT oligomer analysis from various studies.

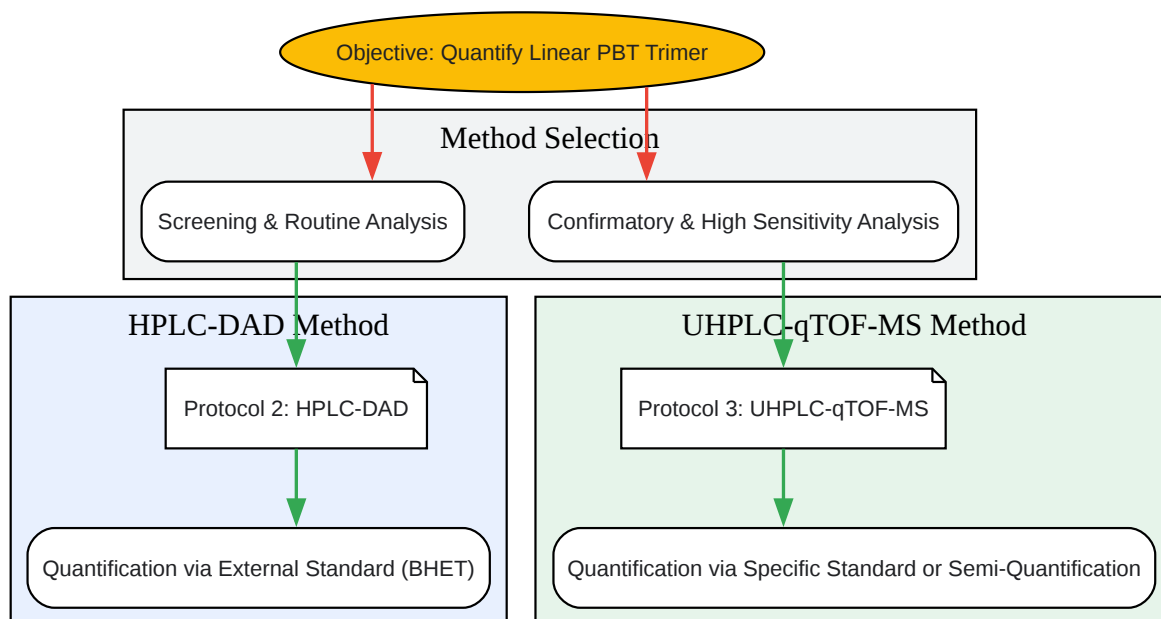
Analytical Method	Analyte	Matrix	LOQ	Recovery (%)	Reference
HPLC-UV/FLD	PBT Oligomers	Food Simulants	>0.4 µg/kg	95 - 114	[8]
HPLC-UV/FLD	PBT Oligomers	Polymer Extracts	>3.5 µg/kg	95 - 114	[8]
UHPLC-qTOF-MS	Cyclic PBT Oligomers	Blood	1.7 - 16.7 µg/mL (LOD)	84.2 - 114.6	[7][9]
¹ H qNMR	Cyclic PBT Trimer	Isolated Standard	Purity: 97.0%	N/A	[6][10]

Visualizations



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Caption: Experimental workflow for the quantification of **linear PBT trimer**.



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Caption: Logical flow for selecting an analytical method for PBT trimer analysis.

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References

- 1. Study investigates quantity and risk of oligomers in PBT | Food Packaging Forum [foodpackagingforum.org]
- 2. Linear and cyclic oligomers in polybutylene terephthalate for food contact materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]

- 6. Isolation, Characterization and Structural Elucidation of Polybutylene Terephthalate Cyclic Oligomers and Purity Assessment Using a ¹H qNMR Method - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Liquid chromatography-mass spectrometry method for the determination of polyethylene terephthalate and polybutylene terephthalate cyclic oligomers in blood samples - ProQuest [proquest.com]
- 8. Analysis of PBT and PET cyclic oligomers in extracts of coffee capsules and food simulants by a HPLC-UV/FLD method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Liquid chromatography-mass spectrometry method for the determination of polyethylene terephthalate and polybutylene terephthalate cyclic oligomers in blood samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. JRC Publications Repository [publications.jrc.ec.europa.eu]
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